

geranylgeraniol sources annatto plant

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Geranylgeraniol

CAS No.: 24034-73-9

Cat. No.: S528829

Get Quote

Core Chemical and Sourcing Data

The table below summarizes the fundamental data on **geranylgeraniol**'s origin and composition.

| Property | Description / Value |
|-------------------------|---|
| Primary Source | Seeds of the <i>Bixa orellana</i> L. plant (annatto, achiote) [1] [2] [3]. |
| Role in Plant | Major oily constituent; precursor for carotenoid pigments (giving annatto its color), chlorophyll, tocopherols (Vitamin E), and tocotrienols [1] [2]. |
| Concentration in Source | Constitutes about 1% of dry annatto seeds [1]. |
| Commercial Form | Molecularly distilled annatto oil (e.g., GG-Gold80), containing approx. 80% trans-GGOH [1]. |
| Chemical Classification | Acyclic diterpene alcohol (isoprenoid) [2]. |
| Molecular Formula | C~20~H~34~O [2]. |
| Molecular Weight | 290.5 g/mol [2]. |

Key Experimental Protocols and Toxicological Data

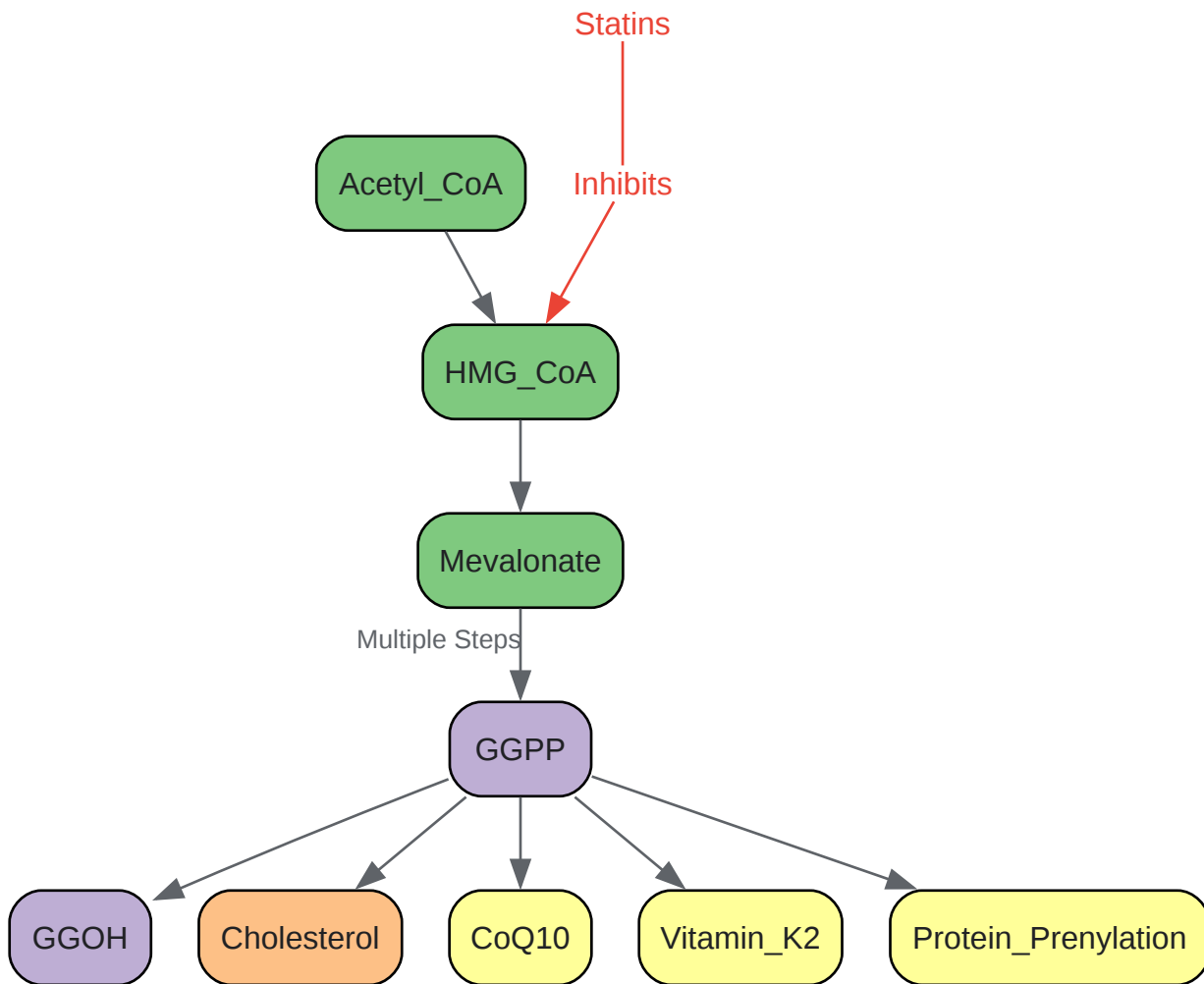
Toxicological evaluations are critical for assessing the safety of any compound for human use. The following table outlines the methodology and findings from a key 90-day oral toxicity study in rats conducted under OECD GLP principles [1].

| Study Aspect | Protocol and Findings |
|----------------|--|
| Test Substance | Food-grade, molecularly distilled annatto oil with ~80% <i>trans</i> -GGOH (MDAO80) [1]. |
| Animal Model | Rats (CrI:CD(SD); 10/sex/group) [1]. |
| Dosage Levels | 0 (control), 75 (low), 225 (mid), 725 (high) mg/kg body weight/day [1]. |
| Administration | Administered via oral gavage daily for at least 90 days [1]. |

| **Key Observations** | **Forestomach Effects:** Dose-dependent squamous epithelial hyperplasia observed in males at all doses and in females at mid/high doses. This is considered an adaptive response to local irritation and not systemic toxicity [1]. **Systemic Toxicity:** The **No Observed Adverse Effect Level (NOAEL)** for systemic toxicity was identified as **725 mg/kg bw/day**, the highest dose tested [1]. | **Genotoxicity Battery** | **Bacterial Reverse Mutation Test (Ames Test):** Not mutagenic in five tester strains [1]. *In Vitro* Chromosomal Aberration Test: Not clastogenic in Chinese Hamster Ovary (CHO) cells [1]. *In Vivo* Mammalian Micronucleus Test: Not genotoxic in mice at a limit dose of 2000 mg/kg [1]. |

Mechanism of Action and Biological Pathways

Geranylgeraniol is an essential intermediate in the **mevalonate pathway**, a crucial metabolic pathway that produces cholesterol and various nonsterol isoprenoids [4] [2]. The diagram below illustrates this pathway and GGOH's central role.



[Click to download full resolution via product page](#)

GGOH's role in the mevalonate pathway and statin inhibition.

The mevalonate pathway is responsible for synthesizing vital cellular components [4] [2]:

- **Prenylation:** GGOH is converted to **geranylgeranyl pyrophosphate (GGPP)**, which attaches to proteins like GTPases, enabling their function in cell signaling, growth, and proliferation [2].
- **Essential Molecules:** GGPP is a building block for **CoQ10** (cellular energy), **Vitamin K2** (bone and cardiovascular health), and other metabolites [2].
- **Statin Interaction:** Drugs like statins inhibit HMG-CoA reductase, reducing the production of GGOH and other downstream compounds. This explains side effects like myopathy and CoQ10 depletion, which GGOH supplementation may help counteract [4] [2].

Potential Therapeutic Applications

In silico and preliminary clinical studies predict and support several therapeutic applications for GGOH [5]:

- **Lipid Metabolism & Inflammation:** GGOH shows high predicted activity for lipid metabolism regulation, anti-inflammatory effects, and antihypercholesterolemic activity [5].
- **Bone and Muscle Health:** By supporting Vitamin K2 and protein synthesis, GGOH may protect against bone weakening and statin-induced muscle atrophy [2].
- **Hormone Regulation:** An 8-week clinical trial found that GGOH supplementation increased total, free, and bioavailable testosterone in men [2].

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. A toxicological evaluation of geranylgeraniol [sciencedirect.com]
2. Geranylgeraniol GG: Benefits, Side Effects & Science ... [wellnessextract.com]
3. Annatto Extract Compositions, Including Geranyl Geraniols ... [patents.google.com]
4. Brain cholesterol turnover required for geranylgeraniol ... [pmc.ncbi.nlm.nih.gov]
5. In Silico Studies with Geranylgeraniol and Tocotrienols [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [geranylgeraniol sources annatto plant]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b528829#geranylgeraniol-sources-annatto-plant>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com